

Application Notes and Protocols: Preparation of GNF4877 Stock Solution with DMSO

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Compound of Interest

Compound Name: GNF4877

Cat. No.: B15541141

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Abstract

GNF4877 is a potent dual inhibitor of dual-specificity tyrosine-phosphorylation-regulated kinase 1A (DYRK1A) and glycogen synthase kinase 3 β (GSK3 β), with IC50 values of 6 nM and 16 nM, respectively.[1] Its primary mechanism of action involves the blockade of nuclear factor of activated T-cells (NFATc) nuclear export, which leads to increased β -cell proliferation.[1] This compound is a valuable tool for research in areas such as diabetes and neurodegenerative diseases.[2][3][4][5] Proper preparation of a **GNF4877** stock solution is critical for obtaining accurate and reproducible experimental results. This document provides a detailed protocol for the preparation of a **GNF4877** stock solution using dimethyl sulfoxide (DMSO) as the solvent.

Data Presentation

A summary of the key quantitative data for **GNF4877** is provided in the table below for easy reference.

Parameter	Value	Source(s)
Molecular Weight	494.52 g/mol	[1]
CAS Number	2041073-22-5	[1]
Appearance	Solid, Light yellow to yellow	[1]
Purity	99.82%	[1]
Solubility in DMSO	3.33 mg/mL (6.73 mM)	[1]
Recommended Stock Solution Storage	-80°C for up to 6 months; -20°C for up to 1 month	[1]
Powder Storage	-20°C for 3 years; 4°C for 2 years	[1]
IC50 (DYRK1A)	6 nM	[1]
IC50 (GSK3β)	16 nM	[1]
EC50 (mouse β (R7T1) cells)	0.66 μM	[1]

Experimental Protocols

This section provides a detailed, step-by-step protocol for the preparation of a 10 mM **GNF4877** stock solution in DMSO.

Materials:

- **GNF4877** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), newly opened
- Sterile, amber microcentrifuge tubes or vials
- Sterile, disposable pipette tips
- Vortex mixer
- Optional: sonicator or water bath

Protocol:

- Pre-warming and Equilibration: Allow the **GNF4877** vial and the anhydrous DMSO to equilibrate to room temperature before opening to prevent condensation of atmospheric moisture.
- Calculating the Required Volume of DMSO: To prepare a 10 mM stock solution, calculate the required volume of DMSO based on the mass of **GNF4877**. The formula is:

$$\text{Volume of DMSO } (\mu\text{L}) = (\text{Mass of } \mathbf{GNF4877} \text{ (mg)} / 494.52 \text{ g/mol}) * 100,000$$

For example, to prepare a 10 mM stock solution from 1 mg of **GNF4877**:

$$(1 \text{ mg} / 494.52 \text{ g/mol}) * 100,000 = 202.22 \text{ } \mu\text{L of DMSO}$$

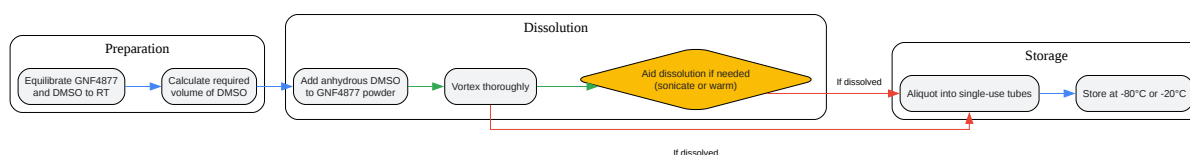
- Solvent Addition: Using a calibrated micropipette with a sterile tip, carefully add the calculated volume of anhydrous DMSO to the vial containing the **GNF4877** powder.
- Dissolution: Tightly cap the vial and vortex thoroughly for at least 1-2 minutes to facilitate dissolution. A clear solution should be obtained.
- Aiding Dissolution (if necessary): If the **GNF4877** does not completely dissolve, sonicate the vial for 5-10 minutes or gently warm it in a water bath at 37-60°C until the solid is fully dissolved.^[1]
- Aliquoting: To avoid repeated freeze-thaw cycles, which can lead to degradation of the compound, it is highly recommended to aliquot the stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes.
- Storage: Store the aliquots of the **GNF4877** stock solution at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).^[1] When ready to use, thaw a single aliquot at room temperature and dilute it to the desired final concentration in your experimental medium.

Important Considerations:

- DMSO is hygroscopic; therefore, it is crucial to use a fresh, anhydrous supply to ensure maximum solubility of **GNF4877**.^[1]
- The final concentration of DMSO in the cell culture medium should be kept low (typically <0.1%) to avoid solvent-induced toxicity.
- Always wear appropriate personal protective equipment (PPE), including gloves and safety glasses, when handling chemical compounds and solvents.

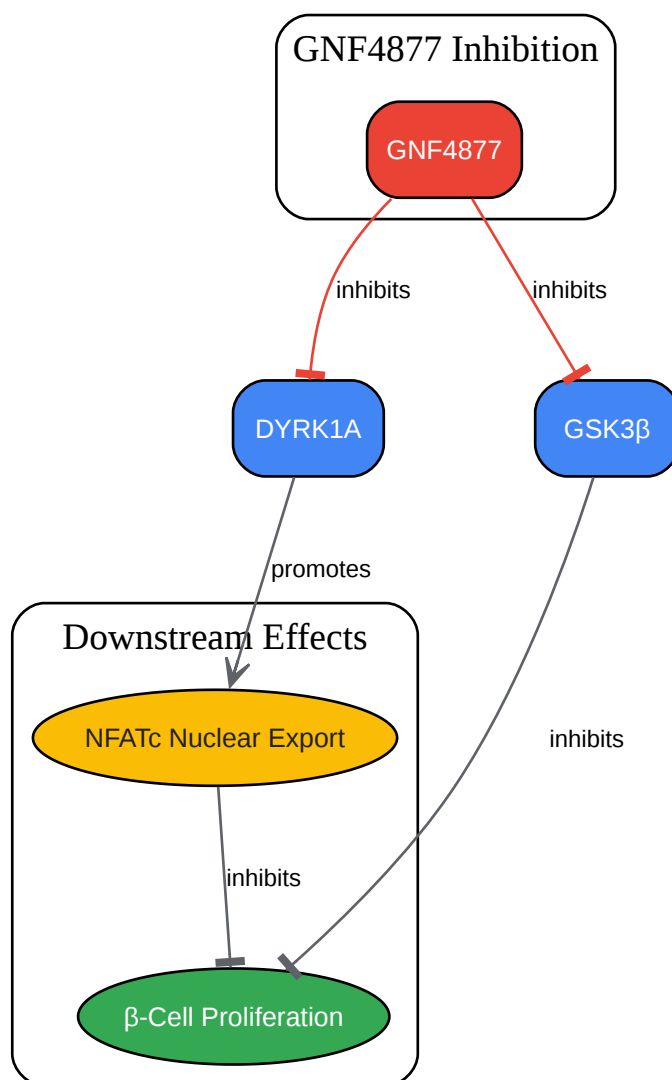
Visualizations

The following diagrams illustrate the experimental workflow for preparing the **GNF4877** stock solution and the signaling pathway affected by **GNF4877**.



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Caption: Workflow for **GNF4877** Stock Solution Preparation.



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Caption: **GNF4877** Signaling Pathway Inhibition.

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